

The Influence of FMRFamide-Like Peptides on Intracellular Calcium Dynamics: A Technical Overview

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Compound of Interest

Compound Name: *Tfllrn-NH2*

Cat. No.: *B12375695*

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A note on the peptide TFLLRN-NH2: Extensive literature searches did not yield specific data on the direct effects of the peptide TFLLRN-NH2 on intracellular calcium concentration. Therefore, this technical guide will focus on the well-characterized effects of other *Drosophila melanogaster* FMRFamide-like peptides (FLPs), which belong to the same neuropeptide family and are expected to share similar mechanisms of action. The information presented herein will provide researchers, scientists, and drug development professionals with a foundational understanding of how this class of peptides modulates intracellular calcium signaling.

Introduction

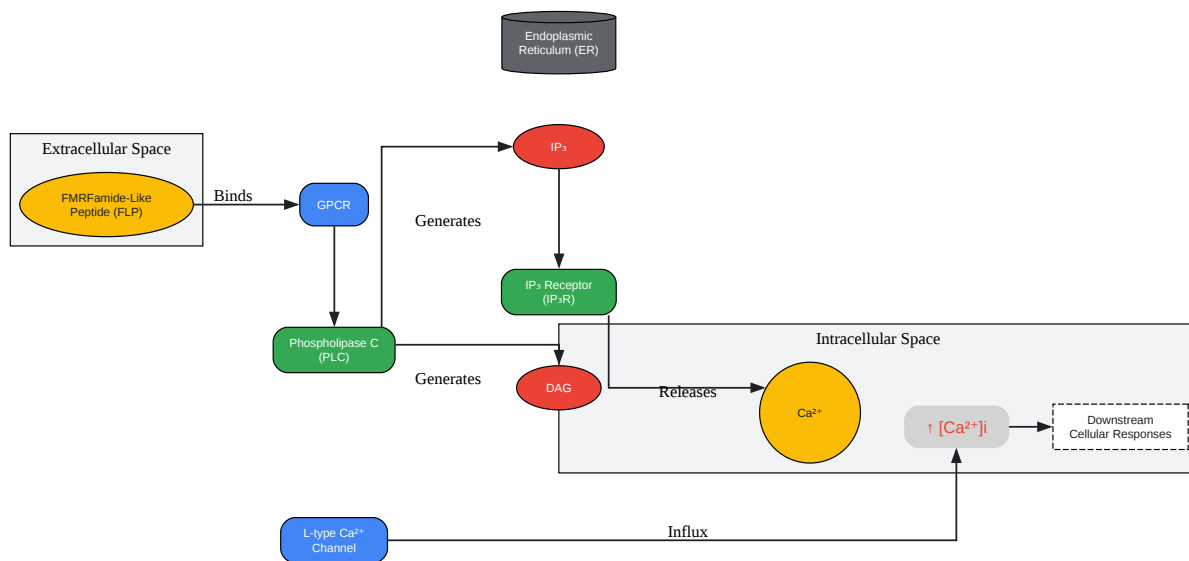
FMRFamide-like peptides (FLPs) are a large and diverse family of neuropeptides found throughout the animal kingdom.^[1] In invertebrates, they are involved in a wide array of physiological processes, including the regulation of muscle contraction, feeding behavior, reproduction, and circadian rhythms.^{[2][3][4]} A key mechanism underlying the diverse functions of FLPs is their ability to modulate intracellular calcium concentration ($[Ca^{2+}]_i$), a ubiquitous second messenger that governs a vast range of cellular activities. This guide provides an in-depth look at the signaling pathways and experimental methodologies used to study the effects of *Drosophila* FLPs on intracellular calcium.

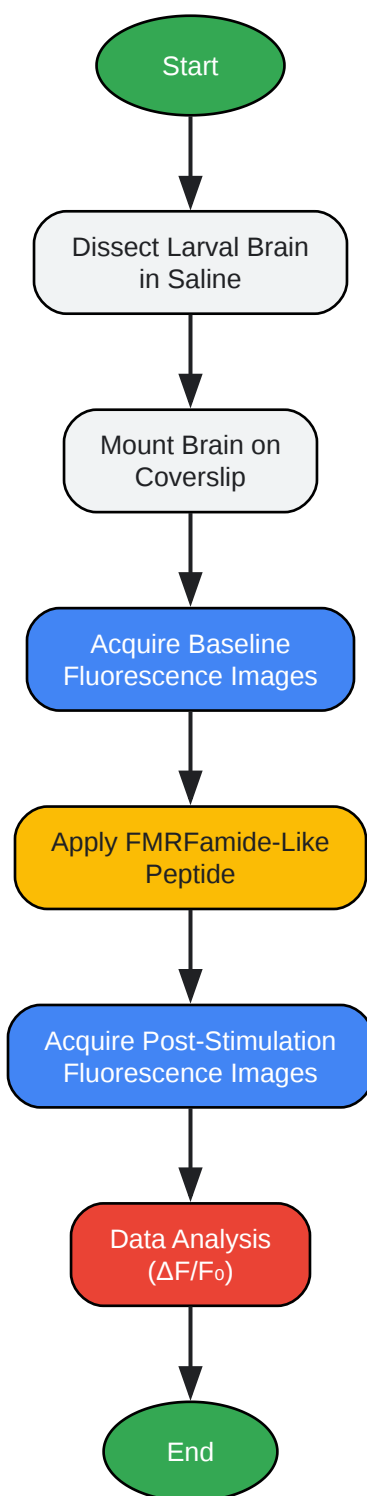
Core Signaling Pathways

In *Drosophila*, FLPs exert their effects on $[Ca^{2+}]_i$ primarily through G-protein coupled receptors (GPCRs).^{[2][3][4][5]} The activation of these receptors initiates downstream signaling cascades that lead to an increase in cytosolic calcium through two main pathways:

- **Release from Intracellular Stores:** Upon ligand binding, the activated GPCR stimulates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ then binds to its receptor (IP₃R) on the endoplasmic reticulum (ER), triggering the release of stored calcium into the cytoplasm.^{[5][6]}
- **Influx from the Extracellular Space:** In addition to mobilizing internal calcium stores, FLP signaling can also promote the influx of extracellular calcium through plasma membrane ion channels. Studies have implicated the involvement of L-type voltage-gated calcium channels in the postsynaptic effects of some *Drosophila* FLPs on muscle cells.^{[2][7]}

The following diagram illustrates the general signaling pathway for FMRFamide-like peptides leading to an increase in intracellular calcium.





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References

- 1. FMRFa FMRFamide [Drosophila melanogaster (fruit fly)] - Gene - NCBI [ncbi.nlm.nih.gov]
- 2. FMRFamide-like peptides (FaLPs) - an overview of diverse physiological roles in insects and other arthropods - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Cell type-specific regulatory sequences control expression of the Drosophila FMRF-NH2 neuropeptide gene - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. ijbs.com [ijbs.com]
- 5. FMRFa receptor stimulated Ca²⁺ signals alter the activity of flight modulating central dopaminergic neurons in Drosophila melanogaster - PMC [pmc.ncbi.nlm.nih.gov]
- 6. sdbonline.org [sdbonline.org]
- 7. journals.physiology.org [journals.physiology.org]
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